

2-cyano-N-(2-methoxyethyl)acetamide melting point

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Compound of Interest

Compound Name: 2-cyano-N-(2-methoxyethyl)acetamide

Cat. No.: B076922

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A comprehensive technical guide on the physicochemical properties of **2-cyano-N-(2-methoxyethyl)acetamide**, with a focus on its melting point and synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Physicochemical Properties

The melting point of **2-cyano-N-(2-methoxyethyl)acetamide** has been reported in scientific literature. The data is summarized in the table below.

Compound Name	CAS Number	Melting Point (°C)
2-cyano-N-(2-methoxyethyl)acetamide	Not Specified	51-53

Data sourced from the doctoral thesis of Belén Cid Vidal, University of Santiago de Compostela (2000).

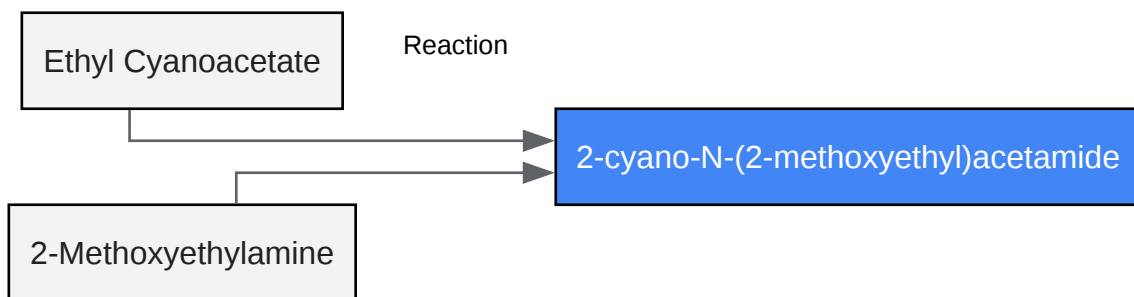
Experimental Protocols

The reported melting point was determined following the synthesis and purification of the compound. The experimental procedure for the synthesis is detailed below.

Synthesis of 2-cyano-N-(2-methoxyethyl)acetamide

The synthesis of **2-cyano-N-(2-methoxyethyl)acetamide** is achieved through the reaction of ethyl cyanoacetate with 2-methoxyethylamine.

Reaction Scheme:



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Synthesis Workflow

Procedure:

A mixture of ethyl cyanoacetate (1 equivalent) and 2-methoxyethylamine (1.2 equivalents) is stirred at room temperature. The reaction is monitored, and upon completion, the resulting product, **2-cyano-N-(2-methoxyethyl)acetamide**, is isolated and purified. The original study reporting this synthesis indicated the reaction was carried out without a solvent.

Melting Point Determination

The melting point of the purified **2-cyano-N-(2-methoxyethyl)acetamide** was determined using standard laboratory techniques. While the specific apparatus was not detailed in the source, a typical procedure involves:

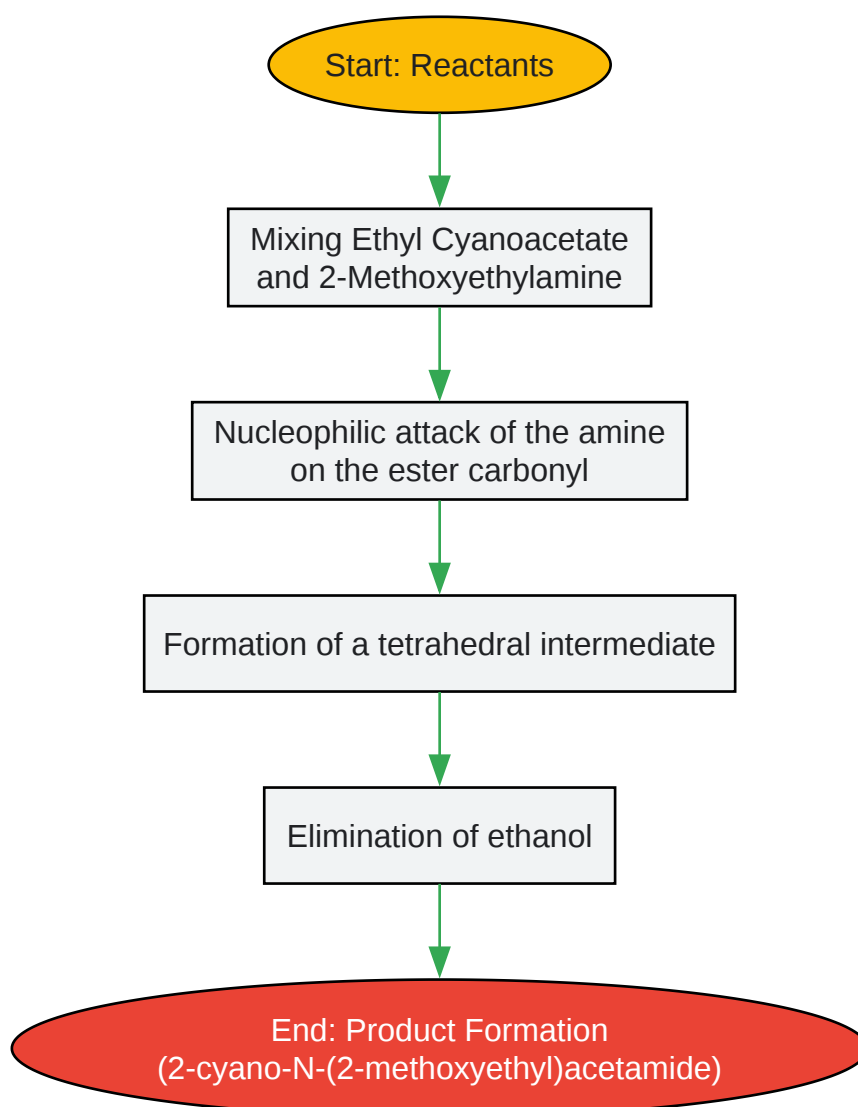
- Sample Preparation: A small amount of the crystalline solid is packed into a capillary tube.
- Apparatus: A calibrated melting point apparatus is used.
- Heating: The sample is heated at a controlled rate.

- Observation: The temperature range over which the solid melts is recorded as the melting point.

The reported range of 51-53 °C indicates the temperature at which the substance begins to melt and the temperature at which it is completely liquid.

Logical Relationships in Synthesis

The synthesis of **2-cyano-N-(2-methoxyethyl)acetamide** is a nucleophilic acyl substitution reaction. The logical flow of this process is depicted in the diagram below.



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Reaction Mechanism Logic

This document provides a concise yet thorough overview of the melting point and synthesis of **2-cyano-N-(2-methoxyethyl)acetamide**, tailored for a scientific audience. The provided data and protocols are based on the available scientific literature.

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